

GC-MS Troubleshooting Hub: Enhancing Wax Ester Recovery

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Compound of Interest

Compound Name: *Arachidyl oleate*

CAS No.: 22393-88-0

Cat. No.: B1238231

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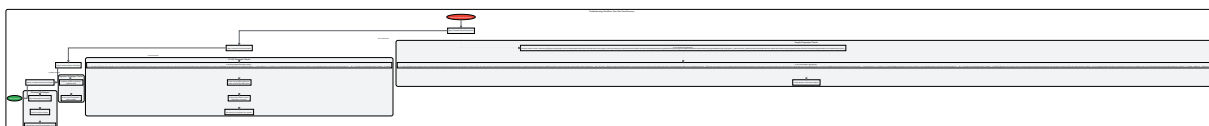
Welcome to the technical support center for Gas Chromatography-Mass Spectrometry (GC-MS) analysis of wax esters. This resource is designed for researchers, scientists, and drug development professionals to navigate and resolve common challenges encountered during their experiments, with a specific focus on improving the recovery of wax esters.

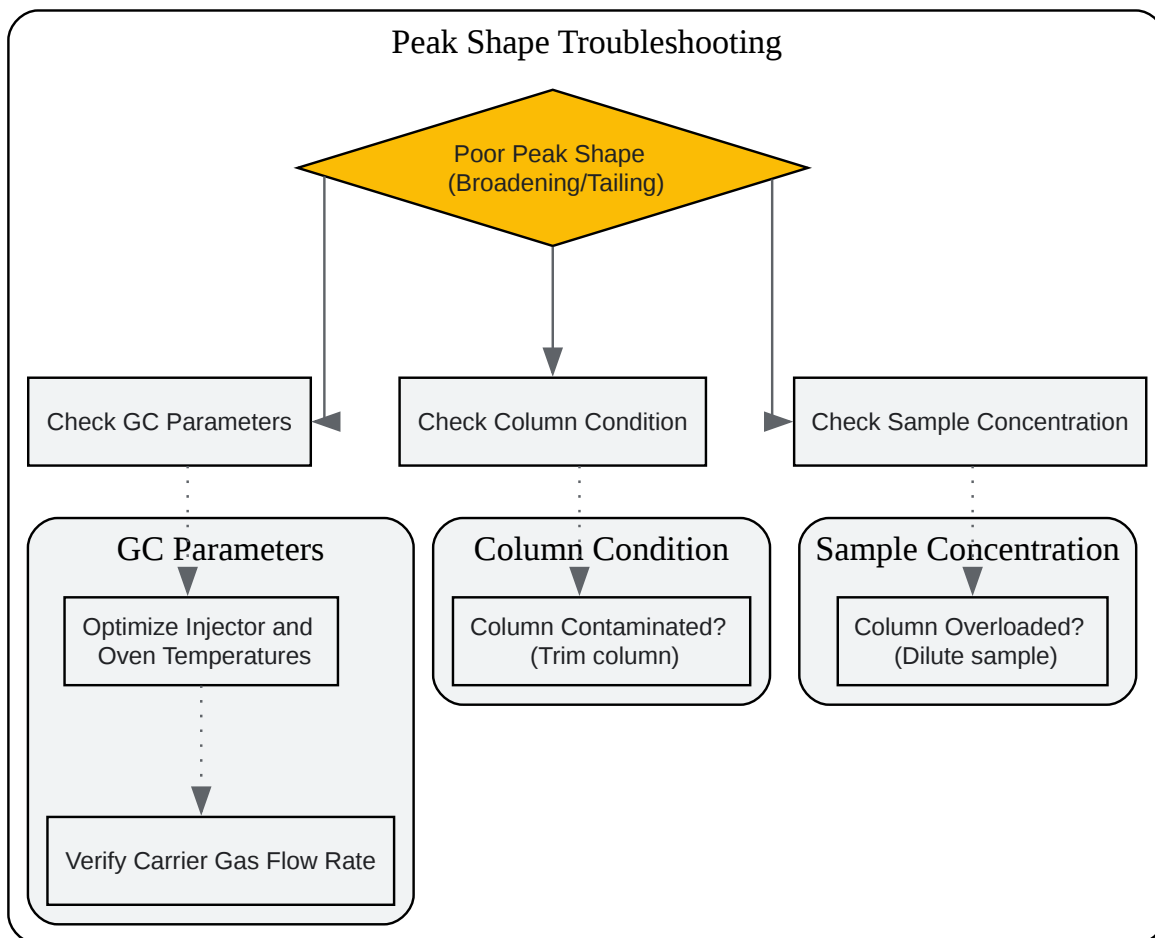
Frequently Asked Questions (FAQs)

Q1: What are the initial steps I should take when experiencing poor recovery of wax esters in my GC-MS analysis?

A1: When encountering poor recovery of wax esters, a systematic troubleshooting approach is crucial. Start by examining your sample preparation, followed by a thorough review of your GC-MS method parameters. Key areas to investigate include sample solubility, injection technique, and potential thermal degradation of your analytes.

A logical workflow for troubleshooting this issue is presented below.





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